Application Note: Precision Synthesis of Vinyl Iodides using Trimethylsilyl Iodide (TMSI)

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Compound of Interest

Compound Name:	*3-iodobut-2-en-1-ol*
Cat. No.:	*B11716759*

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Abstract

Vinyl iodides are linchpin intermediates in modern organic synthesis, serving as critical electrophiles in transition-metal-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira, Heck, Stille). While traditional methods (e.g., hydroiodination of alkynes with HI, iododesilylation) often suffer from poor regiocontrol or harsh conditions, Trimethylsilyl Iodide (TMSI) offers a distinct, high-precision chemotype for generating vinyl iodides. This guide details two advanced protocols: (1) the regioselective conversion of ketones to vinyl iodides via enol phosphates, and (2) the manganese-catalyzed Markovnikov hydroiodination of alkynes. Both methods leverage the high oxophilicity and Lewis acidity of silicon to drive reaction kinetics and selectivity.

Introduction & Strategic Rationale

The synthesis of vinyl iodides is often bottlenecked by the need for specific stereoisomers (

) and regioisomers (

- vs.

-substituted). TMSI addresses these challenges through two distinct mechanistic pathways:

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- Transformation of Ketones (via Enol Phosphates): This method allows the chemist to "lock in" regiochemistry using kinetic or thermodynamic enolization conditions before installing the iodine. TMSI then displaces the phosphate leaving group under mild conditions.
- Direct Addition to Alkynes: Recent advances utilize TMSI in the presence of manganese catalysts to effect highly selective Markovnikov hydroiodination, avoiding the handling of gaseous HI or unstable vinyl metal intermediates.

Why TMSI?

- Thermodynamic Driving Force: The formation of the strong Si-O bond (approx. 110 kcal/mol) drives the cleavage of phosphate esters and activation of carbonyls.
- Mild Conditions: Reactions typically proceed at

  to ambient temperature, compatible with acid-sensitive substrates.
- In Situ Generation: TMSI can be generated from inexpensive TMSCl and NaI, reducing costs for large-scale applications.

Mechanistic Principles

Pathway A: Displacement of Enol Phosphates (Lee-Wiemer Method)

This transformation converts a ketone-derived enol phosphate into a vinyl iodide. The mechanism involves the activation of the phosphoryl oxygen by the silyl cation, making the phosphate an exceptional leaving group for nucleophilic attack by iodide.

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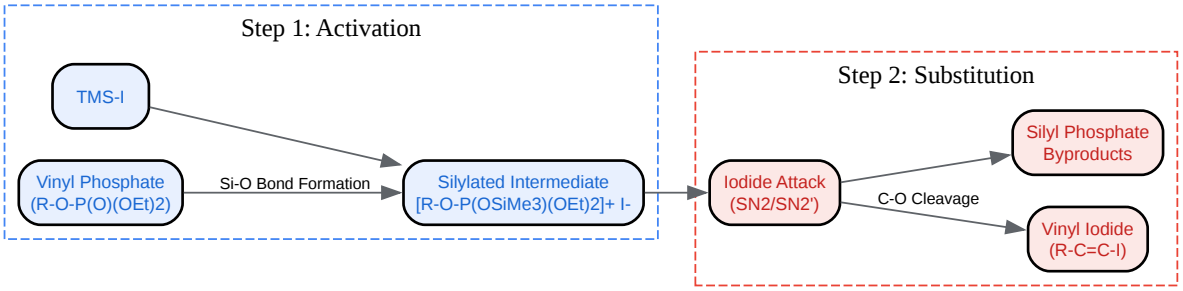

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Figure 1: Mechanistic pathway for the conversion of vinyl phosphates to vinyl iodides using TMSI.

Pathway B: Mn-Catalyzed Hydroiodination

In this pathway, Mn(OAc)

likely facilitates a radical or Lewis-acid assisted transfer of iodine from TMSI to the alkyne, followed by protonation (from trace water or solvent exchange), strictly following Markovnikov selectivity.

Detailed Experimental Protocols

Protocol A: Regioselective Synthesis from Ketones

Best for: Complex substrates where the position of the double bond must be defined by enolate chemistry.

Reagents

- Substrate: Ketone (Acetophenone, Cyclohexanone derivatives, etc.)
- Phosphate Reagent: Diethyl chlorophosphate (

)
- Base: LiHMDS (for kinetic enolates) or NaH (for thermodynamic enolates)

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- Iodination Reagent: TMSI (Commercial) or TMSCl + NaI (In situ)
- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM)

Step-by-Step Methodology

- Formation of Enol Phosphate:
  - Kinetic Control: Cool a solution of ketone (1.0 equiv) in THF to

    . Add LiHMDS (1.1 equiv) dropwise. Stir for 30-60 min. Add diethyl chlorophosphate (1.2 equiv) and warm to RT.
  - Thermodynamic Control: Treat ketone with NaH (1.2 equiv) in THF at

    to RT, then add diethyl chlorophosphate.
  - Workup: Quench with

    , extract with

    , dry (

    ), and concentrate. Purify by flash chromatography if necessary (though crude often suffices).
- Iodination with TMSI:
  - Preparation: Dissolve the enol phosphate (1.0 equiv) in anhydrous MeCN (

).
  - Addition: Cool to

    . Add TMSI (3.0 - 4.0 equiv) dropwise via syringe.
    - Note: If using in situ generation, add NaI (4.0 equiv) to MeCN first, stir to dissolve, then add TMSCl (4.0 equiv). Stir for 20 min before adding the enol phosphate.
  - Reaction: Allow the mixture to warm to room temperature. Monitor by TLC/LCMS. Reaction time is typically 2–12 hours.

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- Quench: Pour the mixture into cold saturated

  containing 10%

  (to reduce any free iodine).

- Isolation: Extract with hexanes or

  . Wash organic layer with water and brine. Dry over

  .

- Purification: Silica gel chromatography. Vinyl iodides are often light-sensitive; store in the dark.

Key Reference: Lee, K.; Wiemer, D. F. J. Org. Chem.1993, 58, 7808-7812.

Protocol B: Markovnikov Hydroiodination of Alkynes

Best for: Rapid access to

-iodostyrenes and terminal vinyl iodides from alkynes.

Reagents

- Substrate: Terminal Alkyne
- Catalyst:

  (10 mol%)
- Reagent: TMSI (2.0 equiv)
- Solvent: Dichloromethane (DCM)

Step-by-Step Methodology

- Setup: Charge a flame-dried flask with

  (0.10 equiv) and the terminal alkyne (1.0 equiv).
- Solvent: Add anhydrous DCM (

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concentration).

- Addition: Add TMSI (2.0 equiv) dropwise at room temperature under an inert atmosphere (or Ar).
  - Observation: The reaction may darken due to transient iodine species.
- Reaction: Stir at room temperature for 1–4 hours. Monitor consumption of alkyne by TLC.
- Workup: Quench with saturated solution to remove iodine color. Extract with DCM.
- Purification: Pass through a short pad of silica gel or perform column chromatography.

Key Reference: Shen, D., et al. J. Org. Chem.2024, 89, 11818–11825.

Troubleshooting & Optimization

In Situ Generation of TMSI

Commercial TMSI is expensive and degrades rapidly (turning dark/purple). The in situ method is often superior for reproducibility.

Protocol: Mix NaI (1.2 equiv) and TMSCl (1.2 equiv) in dry Acetonitrile. The precipitation of NaCl drives the formation of TMSI.

- Tip: Use MeCN as solvent; NaCl is insoluble in MeCN, facilitating the equilibrium shift.

Data Comparison: Method Selection

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Feature	Protocol A (Phosphate)	Protocol B (Alkyne Hydroiodination)
Starting Material	Ketone	Terminal Alkyne
Regioselectivity	Defined by Enolate ( )	Markovnikov (-iodide)
Stereochemistry	Mixture (often)	Generally -selective or mixture
Atom Economy	Low (Phosphate waste)	High
Cost	Moderate	Low
Primary Utility	Cyclic vinyl iodides, internal positions	Terminal vinyl iodides

Safety & Handling

- TMSI: Highly corrosive and moisture sensitive. Reacts violently with water to produce HI gas. Always handle in a fume hood.
- Waste: Segregate iodine-containing waste from standard organic solvents to prevent issues in incineration streams.

References

- Lee, K.; Wiemer, D. F. "The reaction of vinyl phosphates with iodotrimethylsilane: Synthesis of vinyl iodides from ketones." Journal of Organic Chemistry, 1993, 58, 7808-7812. Link
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- Olah, G. A.; Narang, S. C. "Iodotrimethylsilane—a versatile synthetic reagent." Tetrahedron, 1982, 38, 2225-2277. Link

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- ACS Green Chemistry Institute. "Trimethylsilyl Iodide (TMSI) Reagent Guide." ACS GCI Pharmaceutical Roundtable. Link

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